

An In-depth Technical Guide to the Physical Properties of Ethyl 3-octenoate

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Compound of Interest

Compound Name: Ethyl 3-octenoate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **Ethyl 3-octenoate**, with a focus on its boiling point and solubility. The information is curated for professionals in research and development who require precise data for experimental design, formulation, and synthesis.

Core Physical Properties

Ethyl 3-octenoate is a fatty acid ester that can exist as a mixture of (Z) and (E) stereoisomers. [1] Its physical characteristics are primarily dictated by its molecular structure, a ten-carbon ester.

Table 1: Quantitative Physical Properties of **Ethyl 3-octenoate**

Property	Value	Conditions
Boiling Point	215.00 to 216.00 °C	@ 760.00 mm Hg[1]
65.00 to 70.00 °C	@ 1.00 mm Hg[1]	
Water Solubility	52.1 mg/L (estimated)	@ 25 °C[1][2]
Insoluble		
Solubility in Organic Solvents	Soluble	In alcohol and most organic solvents
Specific Gravity	0.90300 to 0.91000	@ 25.00 °C
Refractive Index	1.43100 to 1.43900	@ 20.00 °C
Vapor Pressure	0.146000 mmHg (estimated)	@ 25.00 °C
logP (o/w)	3.844 (estimated)	Not specified

Experimental Protocols for Property Determination

While specific experimental documentation for **Ethyl 3-octenoate** is not readily available in the public domain, the following are standard methodologies for determining the boiling point and solubility of similar organic esters.

2.1. Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. For a compound like **Ethyl 3-octenoate**, several methods can be employed for accurate determination:

- **Distillation Method:** A simple or fractional distillation apparatus can be used. The liquid is heated, and the temperature at which the vapor condenses and is collected is recorded as the boiling point. This method is suitable when a relatively larger sample size (e.g., >5 mL) is available.
- **Reflux Method:** This technique involves heating the liquid in a flask attached to a vertical condenser. The liquid boils and the vapor condenses, returning to the flask. A thermometer

placed in the vapor phase below the condenser will register a stable temperature, which is the boiling point.

- **Thiele Tube Method:** This is a micro-method that requires a very small amount of the sample. The sample is placed in a small tube with an inverted capillary tube. The apparatus is heated in an oil bath, and the boiling point is the temperature at which a steady stream of bubbles emerges from the capillary, and upon cooling, the liquid is drawn back into the capillary.

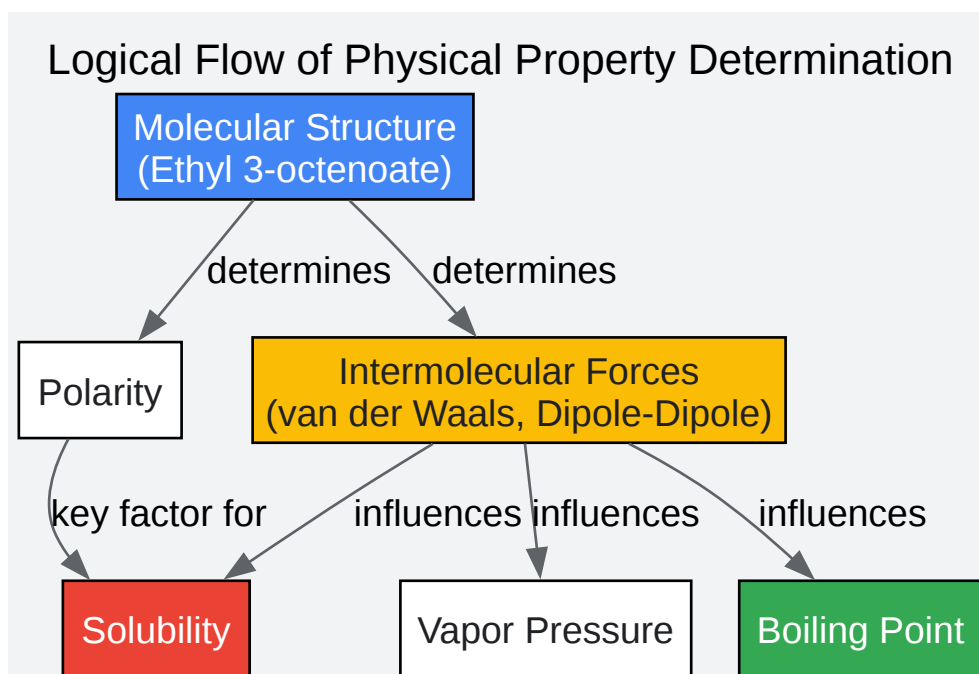
2.2. Solubility Determination

Solubility is typically determined by the equilibrium saturation method.

- **Qualitative Assessment:** A small amount of **Ethyl 3-octenoate** would be added to a test tube containing the solvent of interest (e.g., water, ethanol). The mixture is agitated, and the solution is visually inspected for the presence of undissolved solute.
- **Quantitative Assessment (Shake-Flask Method):**
 - An excess amount of **Ethyl 3-octenoate** is added to a known volume of the solvent in a sealed flask.
 - The flask is agitated at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
 - The mixture is then allowed to stand, or is centrifuged, to separate the undissolved solute.
 - A sample of the saturated solution is carefully removed and its concentration is determined using an appropriate analytical technique, such as gas chromatography (GC) or high-performance liquid chromatography (HPLC).

Logical Relationships in Physical Property Determination

The physical properties of an organic compound like **Ethyl 3-octenoate** are a direct consequence of its molecular structure and the intermolecular forces it can exhibit. The following diagram illustrates the logical flow from molecular structure to the observable physical properties.



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Caption: Logical relationship between molecular structure and physical properties.

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References

- 1. ethyl 3-octenoate, 1117-65-3 [thegoodscentscompany.com]
- 2. ethyl (E)-3-octenoate, 26553-47-9 [thegoodscentscompany.com]
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